

N-Desisopropylpropranolol Reference Standard: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name: *N-Desisopropylpropranolol*

CAS No.: 20862-11-7

Cat. No.: B182808

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In the landscape of pharmaceutical research and development, the precision and accuracy of analytical measurements are paramount. The reliability of these measurements hinges on the quality of the reference standards employed. This guide provides an in-depth exploration of the **N-Desisopropylpropranolol** reference standard, a critical tool for scientists engaged in the study of propranolol metabolism, pharmacokinetics, and impurity profiling.

N-Desisopropylpropranolol is a primary metabolite of propranolol, a widely prescribed beta-adrenergic blocker used in the treatment of various cardiovascular conditions. As a significant metabolite, its quantification in biological matrices is crucial for understanding the parent drug's absorption, distribution, metabolism, and excretion (ADME) profile. Furthermore, as a potential impurity in propranolol drug substances and products, its monitoring is essential for ensuring pharmaceutical quality and patient safety.

This document serves as a detailed application note and protocol guide for researchers, scientists, and drug development professionals, offering both theoretical insights and practical, step-by-step methodologies for the effective use of the **N-Desisopropylpropranolol** reference standard.

Section 1: Physicochemical Characteristics and Handling

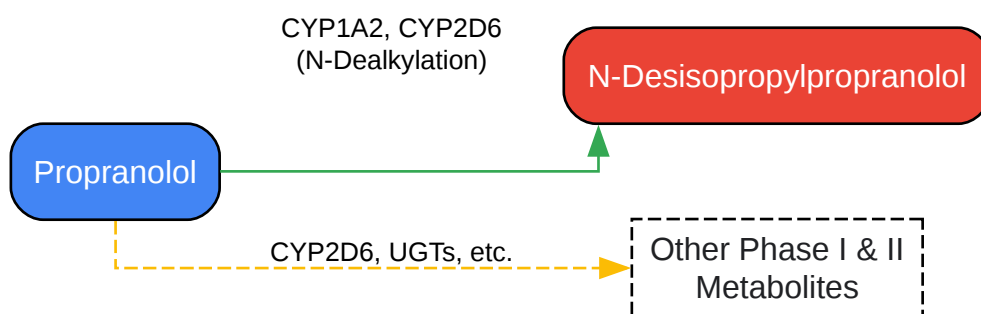
A thorough understanding of the physicochemical properties of a reference standard is fundamental to its proper handling, storage, and use in analytical procedures.

Property	Value	Source
Chemical Name	1-Amino-3-(1-naphthalenyloxy)-2-propanol	[1]
Synonyms	N-Deisopropylpropranolol, Norpropranolol	[1]
CAS Number	20862-11-7	[2]
Molecular Formula	C ₁₃ H ₁₅ NO ₂	[1][2]
Molecular Weight	217.26 g/mol	[1][2]
Appearance	Off-White Solid	-
Solubility	Soluble in methanol and ethanol.	-
Storage	2-8°C, protected from light	

Handling Precautions: **N-Desisopropylpropranolol** is harmful if swallowed and may cause eye irritation.[1] Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn when handling the neat material. All handling should be performed in a well-ventilated area or a fume hood.

Section 2: The Metabolic Journey of Propranolol to N-Desisopropylpropranolol

Propranolol undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 (CYP) enzyme system. The formation of **N-Desisopropylpropranolol** occurs through the N-dealkylation of the isopropylamino side chain of propranolol. This metabolic pathway is a crucial aspect of propranolol's pharmacokinetics.



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Caption: Metabolic pathway of Propranolol to **N-Desisopropylpropranolol**.

Section 3: Analytical Applications and Protocols

The **N-Desisopropylpropranolol** reference standard is indispensable for a variety of analytical applications. This section provides detailed, field-proven protocols for its use in High-Performance Liquid Chromatography (HPLC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Preparation of Standard Solutions

Accurate preparation of standard solutions is the cornerstone of quantitative analysis. The following protocol outlines the preparation of stock and working standard solutions of **N-Desisopropylpropranolol**.

Protocol 1: Preparation of Standard Solutions

- Stock Solution (1 mg/mL):
 - Accurately weigh approximately 10 mg of **N-Desisopropylpropranolol** reference standard into a 10 mL volumetric flask.
 - Dissolve the material in methanol and bring to volume.
 - Sonicate for 5 minutes to ensure complete dissolution.
 - This stock solution should be stored at 2-8°C and protected from light.

- Working Standard Solutions:
 - Prepare a series of working standard solutions by serial dilution of the stock solution with an appropriate diluent (e.g., mobile phase or a mixture of methanol and water).
 - The concentration range of the working standards should be selected based on the expected concentration of the analyte in the samples and the linear range of the analytical method.

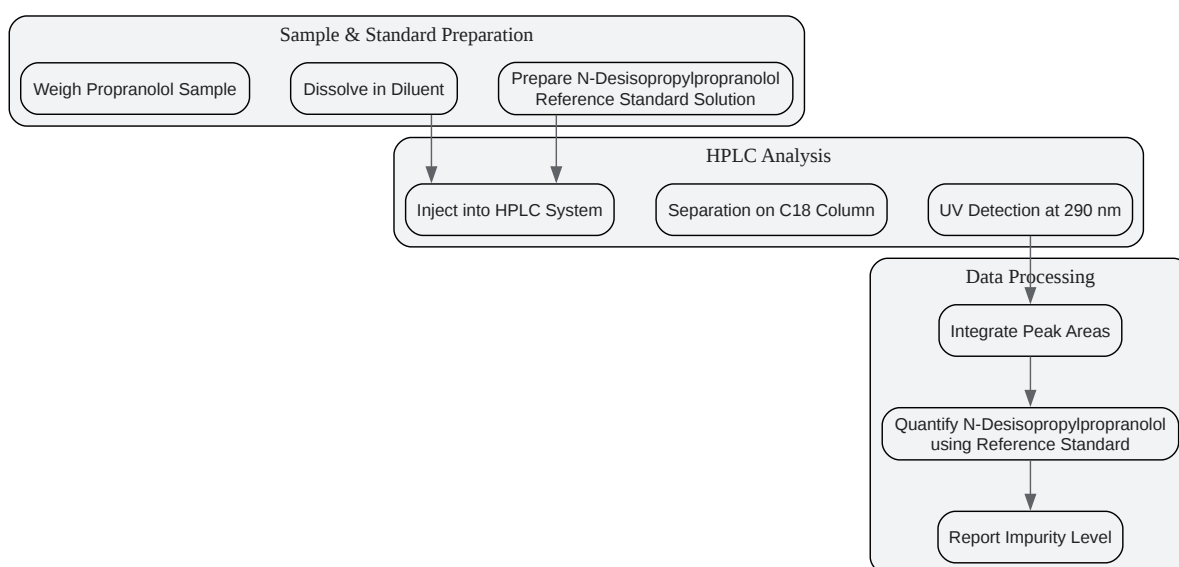
Impurity Profiling by High-Performance Liquid Chromatography (HPLC)

The **N-Desisopropylpropranolol** reference standard is used to identify and quantify this specific impurity in propranolol drug substances and products. The following HPLC method is a robust starting point for impurity profiling.

Protocol 2: HPLC Method for Impurity Profiling

- Instrumentation: A standard HPLC system with a UV detector.
- Column: C18, 4.6 mm x 250 mm, 5 µm particle size.
- Mobile Phase: A gradient or isocratic mixture of a buffered aqueous phase (e.g., phosphate buffer, pH 3.0) and an organic modifier (e.g., acetonitrile or methanol). The exact composition should be optimized for the specific separation.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 290 nm.
- Injection Volume: 20 µL.
- System Suitability:
 - Inject a solution containing both propranolol and **N-Desisopropylpropranolol** to ensure adequate resolution between the two peaks.

- The tailing factor for the **N-Desisopropylpropranolol** peak should be ≤ 2.0 .
- The relative standard deviation for replicate injections of the standard solution should be $\leq 2.0\%$.



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Caption: Workflow for HPLC Impurity Profiling.

Quantification in Biological Matrices by LC-MS/MS

For pharmacokinetic studies, the sensitive and selective quantification of **N-Desisopropylpropranolol** in biological fluids like plasma is essential. LC-MS/MS is the method of choice for this application.

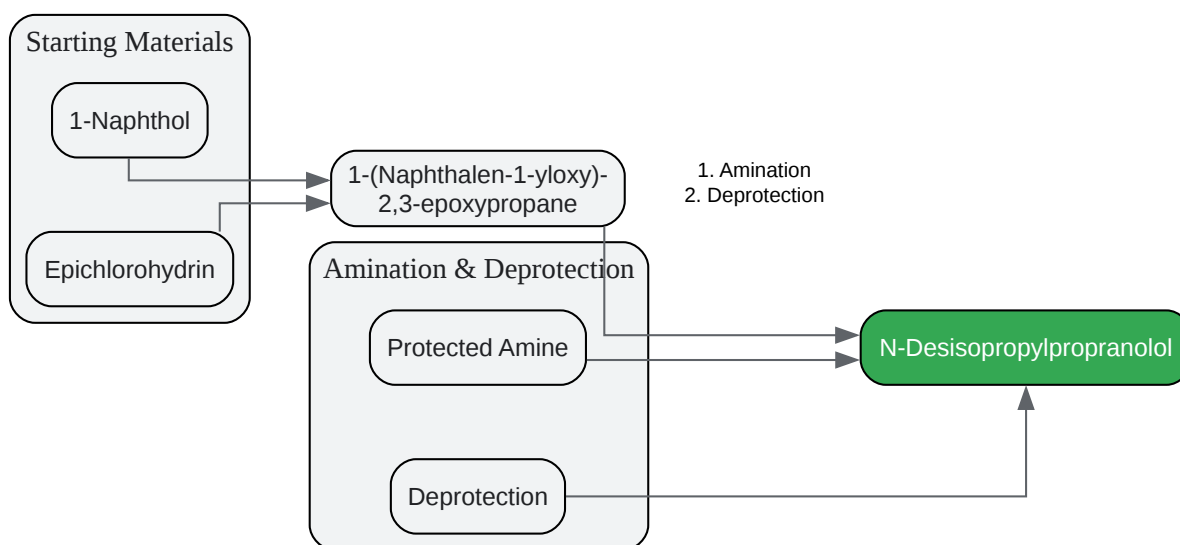
Protocol 3: LC-MS/MS Method for Quantification in Plasma

- Sample Preparation (Protein Precipitation):
 - To 100 μ L of plasma, add 300 μ L of acetonitrile containing the internal standard (e.g., a stable isotope-labeled **N-Desisopropylpropranolol** or a structurally similar compound).
 - Vortex for 1 minute to precipitate proteins.
 - Centrifuge at 10,000 rpm for 10 minutes.
 - Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in 100 μ L of the mobile phase.
- LC-MS/MS System:
 - Chromatographic System: A UHPLC or HPLC system.
 - Column: A suitable C18 column (e.g., 2.1 mm x 50 mm, 1.8 μ m).
 - Mobile Phase: A gradient elution using water with 0.1% formic acid (Solvent A) and acetonitrile with 0.1% formic acid (Solvent B).
 - Flow Rate: 0.3 mL/min.
 - Mass Spectrometer: A triple quadrupole mass spectrometer.
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - MRM Transitions: Monitor specific precursor-to-product ion transitions for **N-Desisopropylpropranolol** and the internal standard. These transitions should be optimized by infusing the individual compounds into the mass spectrometer.
- Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.
- Determine the concentration of **N-Desisopropylpropranolol** in the plasma samples by interpolating their peak area ratios from the calibration curve.

Section 4: Synthesis and Potential Impurities

A comprehensive understanding of the synthesis of **N-Desisopropylpropranolol** is crucial for anticipating potential process-related impurities that may be present in the reference standard. The most common synthetic route involves the reaction of 1-naphthol with epichlorohydrin, followed by reaction with a protected amine and subsequent deprotection. A plausible synthesis scheme is outlined below.



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Caption: Plausible synthetic pathway for **N-Desisopropylpropranolol**.

Potential Impurities:

- Starting Materials: Unreacted 1-naphthol and epichlorohydrin.

- Intermediates: Residual 1-(naphthalen-1-yloxy)-2,3-epoxypropane.
- By-products: Di-substituted products and other regioisomers.
- Degradation Products: Oxidative and hydrolytic degradation products.

A high-quality reference standard will be accompanied by a Certificate of Analysis (CoA) that provides information on the identity, purity, and characterization of the material. A typical CoA for **N-Desisopropylpropranolol** would include:

- Identity: Confirmed by ^1H NMR, ^{13}C NMR, and Mass Spectrometry.
- Purity: Determined by HPLC (typically >98%), with specified limits for individual impurities.
- Water Content: Determined by Karl Fischer titration.
- Residual Solvents: Quantified by Gas Chromatography.
- Assay: A quantitative determination of the compound's purity.

Section 5: Regulatory Context and Pharmacopeial Standards

While **N-Desisopropylpropranolol** may not be explicitly listed as a named impurity in all pharmacopeial monographs for propranolol, regulatory guidelines such as those from the International Council for Harmonisation (ICH) require the identification and control of impurities in drug substances and products. The United States Pharmacopeia (USP) and the European Pharmacopoeia (EP) provide monographs for Propranolol Hydrochloride that include tests for related compounds.[3] These monographs often specify limits for unspecified impurities, and **N-Desisopropylpropranolol** would fall under this category if present above the reporting threshold. The use of a well-characterized **N-Desisopropylpropranolol** reference standard is essential for complying with these regulatory expectations.

Conclusion

The **N-Desisopropylpropranolol** reference standard is a vital tool for researchers and scientists in the pharmaceutical industry. Its correct use is fundamental for the accurate

quantification of this key metabolite in pharmacokinetic studies and for the reliable monitoring of its levels as a potential impurity in propranolol formulations. This guide has provided a comprehensive overview of the physicochemical properties, metabolic context, analytical applications, and potential impurities associated with **N-Desisopropylpropranolol**. By adhering to the detailed protocols and understanding the scientific principles outlined herein, researchers can ensure the integrity and validity of their analytical data, ultimately contributing to the development of safer and more effective medicines.

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